

An In-depth Technical Guide to Glutamate-5-kinase: Nomenclature, Properties, and Methodologies

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Compound of Interest

Compound Name: **Glutamate-5-kinase-IN-1**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of Glutamate-5-kinase (G5K), a crucial enzyme in the proline biosynthesis pathway. It covers its various synonyms and alternative names, key quantitative properties, its metabolic role, and detailed experimental protocols relevant to its study. This document is intended to serve as a valuable resource for researchers in biochemistry, molecular biology, and drug development focused on amino acid metabolism and related enzymatic targets.

Alternative Names and Synonyms

Glutamate-5-kinase is known by several different names in scientific literature and databases. Understanding these synonyms is critical for conducting thorough literature searches and for clear communication within the scientific community. The enzyme is systematically classified under the EC number 2.7.2.11.[\[1\]](#)

Category	Name/Synonym	Common Usage/Context
Recommended Name	Glutamate 5-kinase	UniProt and general scientific literature. [2]
Systematic Name	ATP:L-glutamate 5-phosphotransferase	Formal enzyme nomenclature, describing the catalyzed reaction. [1]
Alternative Names	Gamma-glutamyl kinase (GK)	Widely used synonym. [1] [2]
Glutamate kinase	A less specific but common name. [1]	
ATP:L-glutamate 5-phosphotransferase	Emphasizes the substrates. [1]	
ATP:gamma-L-glutamate phosphotransferase	Another variation of the systematic name. [1]	
Gene Name (Prokaryotes)	proB	The gene encoding G5K in <i>Escherichia coli</i> and other bacteria. [2]
Gene Name (Eukaryotes)	ALDH18A1 (P5CS)	In humans and other eukaryotes, G5K activity is a domain of the bifunctional enzyme Delta-1-pyrroline-5-carboxylate synthetase.

Quantitative Data Summary

This section summarizes key quantitative parameters of Glutamate-5-kinase, primarily from studies on the recombinant enzyme from *Escherichia coli*.

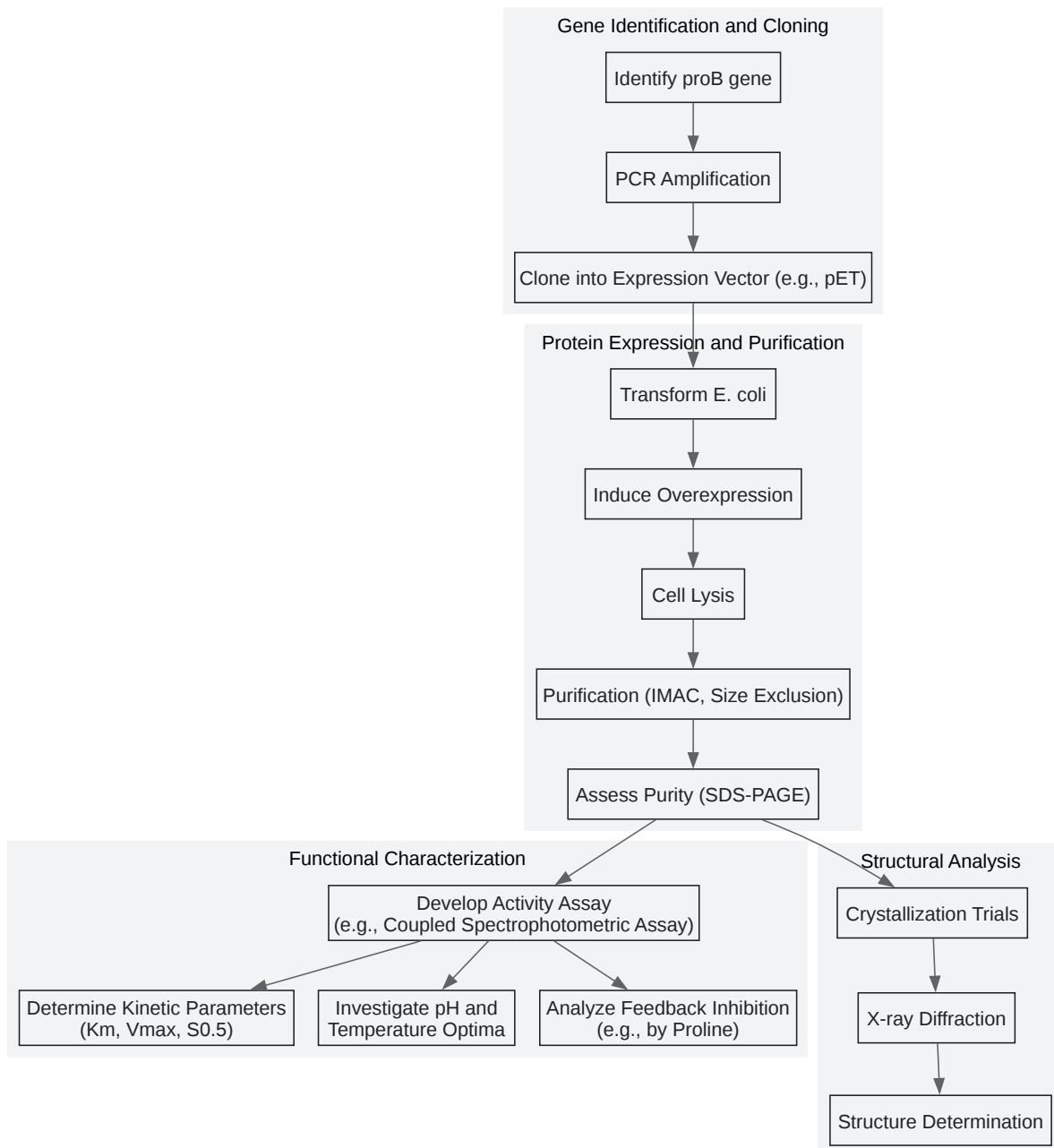
Parameter	Value	Organism/Conditions
EC Number	2.7.2.11	N/A
Molecular Weight (Monomer)	~40 kDa	E. coli[2]
Molecular Weight (Native)	~160 kDa (Tetramer)	E. coli
Amino Acid Residues	367	E. coli (strain K12)[2]
K _m for ATP	0.4 mM	E. coli[2]
S _{0.5} for L-Glutamate	33 mM	E. coli (Exhibits sigmoidal kinetics)[2]
Optimal pH	6.5 - 7.0	E. coli
Quaternary Structure	Tetramer (dimer of dimers)	E. coli

Biological Role and Metabolic Pathway

Glutamate-5-kinase catalyzes the first and rate-limiting step in the biosynthesis of proline from glutamate.[3] The reaction involves the ATP-dependent phosphorylation of the γ -carboxyl group of L-glutamate to form L-glutamate 5-phosphate.[1] This product is highly unstable and is subsequently reduced by glutamate-5-semialdehyde dehydrogenase (the proA gene product in E. coli) to glutamate-5-semialdehyde, which then spontaneously cyclizes to Δ^1 -pyrroline-5-carboxylate.

The activity of Glutamate-5-kinase is a critical regulatory point in this pathway. It is subject to feedback inhibition by the end-product, proline, which helps to control the intracellular concentration of this amino acid.

Below is a diagram illustrating the proline biosynthesis pathway, highlighting the role of Glutamate-5-kinase.

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